

What is the exact mass of Olopatadine-d3 N-Oxide?

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Compound of Interest

Compound Name: Olopatadine-d3 N-Oxide

Cat. No.: B15599706

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Technical Guide: Olopatadine-d3 N-Oxide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Olopatadine-d3 N-Oxide**, a key labeled metabolite of the antihistaminic drug Olopatadine. This document details its precise mass, chemical properties, and its role in pharmacokinetic and metabolic studies. A representative bioanalytical protocol for the quantification of Olopatadine and its N-oxide metabolite is presented, alongside a visualization of the metabolic pathway. This guide is intended to serve as a valuable resource for researchers and scientists engaged in the development and analysis of Olopatadine.

Introduction

Olopatadine is a potent and selective histamine H1-receptor antagonist and mast cell stabilizer. It is widely used for the treatment of allergic conjunctivitis and allergic rhinitis. Understanding the pharmacokinetics and metabolism of Olopatadine is crucial for its clinical development and application. **Olopatadine-d3 N-Oxide** is the stable isotope-labeled form of the Olopatadine N-oxide metabolite. Due to its isotopic labeling, it serves as an ideal internal standard for quantitative bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), ensuring accuracy and precision in the measurement of the parent drug and its metabolite in biological matrices.

Chemical Properties and Exact Mass

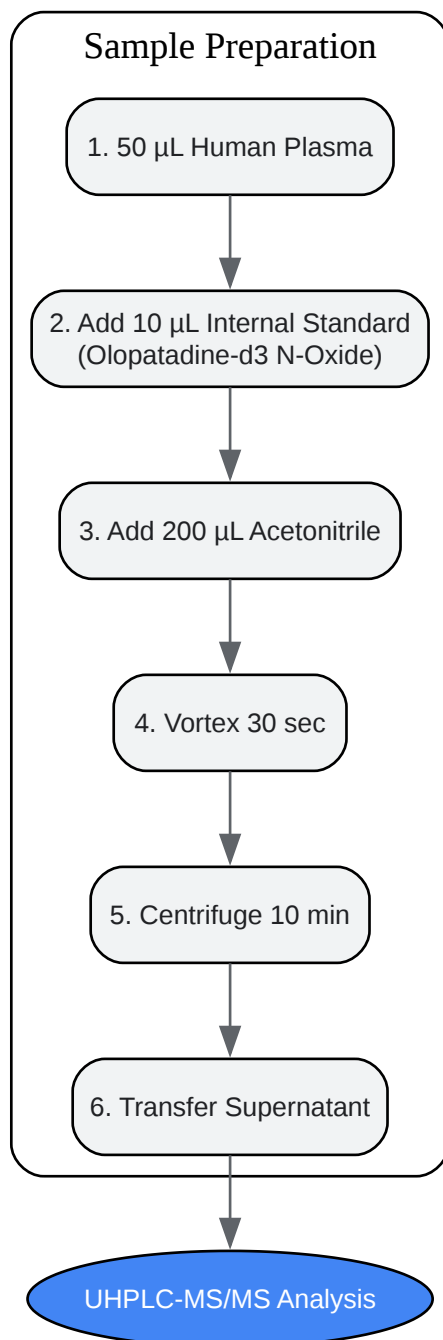
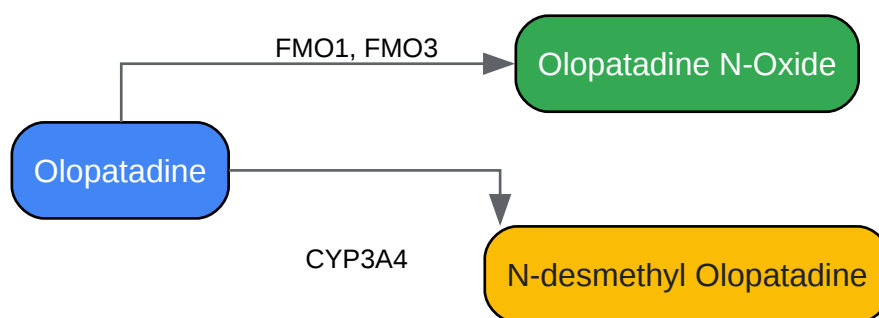
The accurate determination of the mass of analytical standards is fundamental for mass spectrometry-based applications. The key quantitative data for **Olopatadine-d3 N-Oxide** are summarized below.

Property	Value	Source
Chemical Name	11-[3-(Dimethyloxidoamino-d3)propylidene]-6,11-dihydrodibenz[b,e]oxepin-2-acetic Acid	N/A
Molecular Formula	C ₂₁ H ₂₀ D ₃ NO ₄	[1]
Molecular Weight (Average Mass)	356.4 g/mol	[1]
Monoisotopic (Exact) Mass	356.18154 Da	Calculated
CAS Number	1246832-94-9 or 1331666-71-7	N/A

Note: The exact mass is calculated based on the monoisotopic masses of the most abundant isotopes of the constituent elements (C: 12.000000, H: 1.007825, D: 2.014102, N: 14.003074, O: 15.994915).

Metabolism of Olopatadine

Olopatadine is metabolized in the liver to a limited extent. The formation of Olopatadine N-oxide is a key metabolic pathway.[2] This reaction is catalyzed by flavin-containing monooxygenase (FMO) enzymes, specifically FMO1 and FMO3.[3][4] Another minor metabolite is N-desmethyl olopatadine, formed by cytochrome P450 3A4 (CYP3A4).[3][4]



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